

Validating structure of CAS 1261444-00-1 using proton NMR spectroscopy

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Compound of Interest

Compound Name: Methyl 4-chloro-3-(trifluoromethoxy)benzoate
CAS No.: 1261444-00-1
Cat. No.: B3094903

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Navigating Structural Validation by Proton NMR: A Comparative Guide

A Note to Our Readers: The following guide was intended to provide an in-depth analysis of validating the structure of the chemical compound with CAS number 1261444-00-1 using proton NMR spectroscopy. However, despite a comprehensive search of publicly available chemical databases and scientific literature, the chemical structure for this specific CAS number could not be located.

The structural formula of a compound is the foundational piece of information required to predict and interpret its spectroscopic data, including its proton NMR spectrum. Without this, a detailed and meaningful guide on its structural validation is not possible.

Therefore, this document will serve as a general, yet comprehensive, guide to the principles and practices of structural validation of small organic molecules using proton NMR spectroscopy, presented in the spirit of the original request. We will use a hypothetical molecule

with a known structure to illustrate the concepts and methodologies that would have been applied to CAS 1261444-00-1.

The Central Role of ^1H NMR in Structural Elucidation

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy stands as a cornerstone technique in organic chemistry for the determination of molecular structure.^{[1][2][3]} Its power lies in its ability to provide detailed information about the electronic environment of individual protons (hydrogen atoms) within a molecule. This information, when pieced together, allows researchers to deduce the connectivity and stereochemistry of a compound.

The core principles of ^1H NMR spectroscopy are based on the interaction of the magnetic properties of hydrogen nuclei with an external magnetic field.^[4] Key parameters obtained from a ^1H NMR spectrum include:

- **Chemical Shift (δ):** This indicates the electronic environment of a proton. Protons in different chemical environments will resonate at different frequencies, resulting in distinct signals in the NMR spectrum.^{[5][6]} Chemical shifts are typically reported in parts per million (ppm) relative to a standard reference compound, most commonly tetramethylsilane (TMS).^{[5][7]}
- **Integration:** The area under each signal in a ^1H NMR spectrum is proportional to the number of protons giving rise to that signal. This allows for the determination of the relative ratio of different types of protons in the molecule.^{[2][3]}
- **Spin-Spin Splitting (Coupling):** The interaction of the magnetic fields of neighboring, non-equivalent protons causes the splitting of NMR signals into multiplets (e.g., doublets, triplets, quartets).^{[8][9]} The pattern of this splitting provides crucial information about the number of adjacent protons, a concept governed by the $n+1$ rule.^[9]
- **Coupling Constant (J):** The distance between the individual peaks within a multiplet is known as the coupling constant and is measured in Hertz (Hz).^[8] The magnitude of the J-coupling can provide insights into the dihedral angle between coupled protons, aiding in stereochemical assignments.

A Step-by-Step Protocol for ^1H NMR-Based Structure Validation

The process of validating a chemical structure using ^1H NMR spectroscopy is a systematic one, involving careful sample preparation, data acquisition, and thorough analysis.

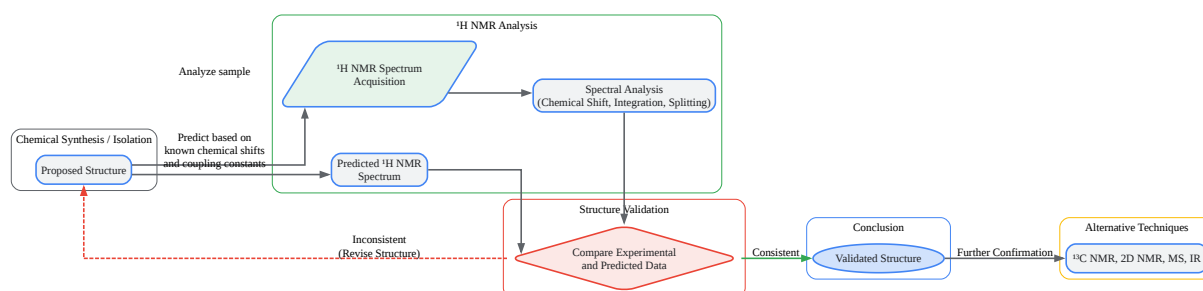
Experimental Protocol: Acquiring a High-Quality ^1H NMR Spectrum

- Sample Preparation:
 - Accurately weigh a sufficient amount of the analyte (typically 1-10 mg for high-field NMR spectrometers).
 - Dissolve the sample in a deuterated solvent (e.g., CDCl_3 , D_2O , DMSO-d_6). Deuterated solvents are used to avoid large solvent signals that would otherwise obscure the signals from the analyte.
 - Add a small amount of a reference standard, such as tetramethylsilane (TMS), to the solution. TMS provides a reference signal at 0 ppm.
 - Transfer the solution to a clean, high-quality NMR tube.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's probe.
 - "Lock" the spectrometer onto the deuterium signal of the solvent to stabilize the magnetic field.
 - "Shim" the magnetic field to achieve maximum homogeneity, which results in sharp, well-resolved NMR signals.
 - Set the appropriate acquisition parameters, including the number of scans, pulse width, and relaxation delay.
 - Acquire the ^1H NMR spectrum.
- Data Processing and Analysis:

- Apply a Fourier transform to the acquired free induction decay (FID) to obtain the frequency-domain NMR spectrum.
- Phase the spectrum to ensure all peaks are in the absorptive mode.
- Calibrate the chemical shift scale by setting the TMS signal to 0 ppm.
- Integrate the signals to determine the relative number of protons for each peak.
- Analyze the splitting patterns and measure the coupling constants to deduce the connectivity of the protons.

Visualizing the Validation Workflow

The overall process of validating a chemical structure using ^1H NMR and complementary techniques can be visualized as follows:



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Figure 1: Workflow for chemical structure validation.

Comparative Analysis: ^1H NMR vs. Alternative Techniques

While ^1H NMR is a powerful tool, a comprehensive structural validation often relies on a combination of analytical techniques. Each method provides a unique piece of the structural puzzle.

Technique	Information Provided	Strengths	Limitations
^1H NMR Spectroscopy	Connectivity of protons, stereochemical relationships, and the electronic environment of hydrogen atoms. [2] [3]	High resolution, provides detailed information on proton environments and connectivity, non-destructive.	Can have complex spectra for large molecules with overlapping signals, requires deuterated solvents.
^{13}C NMR Spectroscopy	The number of non-equivalent carbons and their chemical environments (e.g., alkane, alkene, carbonyl).	Complements ^1H NMR by providing information about the carbon skeleton, simpler spectra due to the low natural abundance of ^{13}C .	Lower sensitivity than ^1H NMR, requiring longer acquisition times or more concentrated samples.
2D NMR (COSY, HSQC, HMBC)	Correlations between nuclei (H-H, C-H), providing unambiguous evidence of connectivity.	Powerful for resolving complex structures with overlapping signals in 1D spectra, establishes long-range connectivity. [2]	Requires longer experiment times and more sophisticated data analysis.
Mass Spectrometry (MS)	The molecular weight of the compound and information about its fragmentation pattern.	High sensitivity, provides the molecular formula (with high-resolution MS), and fragmentation can give clues about substructures.	Does not provide detailed information on connectivity or stereochemistry, can be destructive.
Infrared (IR) Spectroscopy	The presence of specific functional groups (e.g., C=O, O-H, N-H).	Fast and simple to perform, provides a quick "fingerprint" of the functional groups present.	Does not provide information on the overall molecular framework, interpretation can be

ambiguous for
complex molecules.

Conclusion

The validation of a chemical structure is a meticulous process that relies on the convergence of data from multiple analytical techniques. ^1H NMR spectroscopy serves as a primary and indispensable tool in this endeavor, offering a wealth of information about the proton framework of a molecule. By carefully analyzing the chemical shifts, integration, and coupling patterns, researchers can piece together the intricate details of a compound's structure. When combined with complementary techniques such as ^{13}C NMR, 2D NMR, and mass spectrometry, a high degree of confidence in the assigned structure can be achieved, ensuring the integrity of chemical research and development.

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